

# Diiodomethyl p-tolyl sulfone: Limited Application in Diiodomethylsulfonyl Group Transfer

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## Compound of Interest

Compound Name: 1-((Diiodomethyl)sulfonyl)-4-methylbenzene

Cat. No.: B1209700

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While Diiodomethyl p-tolyl sulfone is a registered biocide with known reactivity, its application as a practical source of the diiodomethylsulfonyl group in synthetic organic chemistry for research and drug development is not well-documented in publicly available scientific literature.

Diiodomethyl p-tolyl sulfone, a tan, solid organosulfur compound with the CAS number 20018-09-1, is primarily utilized as an algaecide, bactericide, and fungicide.[1][2][3] Its biocidal activity is attributed to the reactive diiodomethyl group. Although characterized as a "sulfonylating agent" in general terms due to the electrophilic nature of the carbon atom bearing two iodine atoms, specific protocols and quantitative data for its use in transferring the diiodomethylsulfonyl moiety to common nucleophiles in a laboratory setting are conspicuously absent from peer-reviewed journals and chemical databases.[2]

## Physicochemical Properties

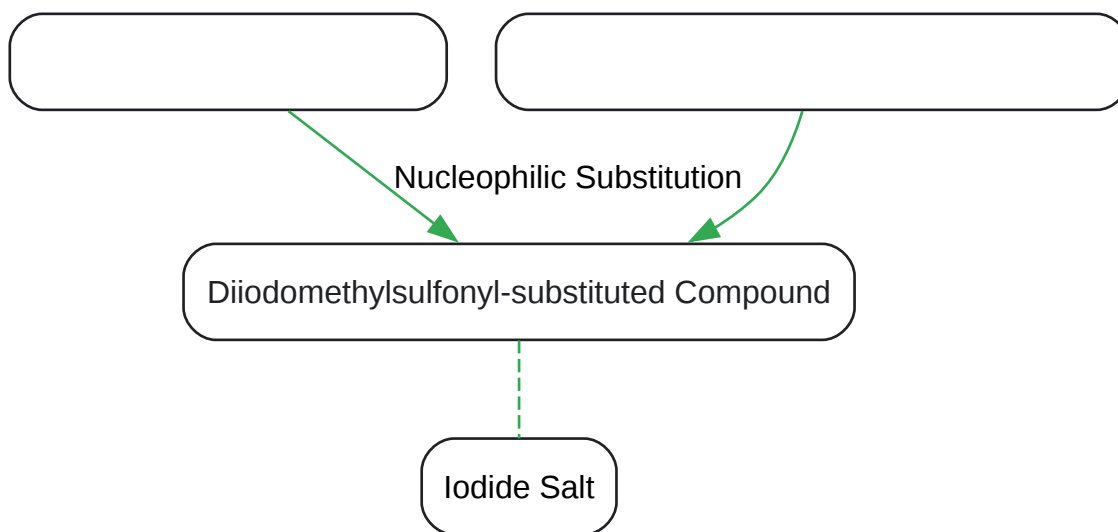
A summary of the key physical and chemical properties of Diiodomethyl p-tolyl sulfone is provided in the table below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> I <sub>2</sub> O <sub>2</sub> S
Molecular Weight	422.02 g/mol [1][4]
Appearance	Tan solid/powder[3][5]
Melting Point	136 °C (range of 149-152 °C reported)[4][5]
Solubility	In water, 0.1 to 1 mg/L (technical grade)[4][5]
CAS Number	20018-09-1[1][2][3][4][5][6][7]

## Reactivity and Potential Applications

The reactivity of Diiodomethyl p-tolyl sulfone stems from the two iodine atoms, which are good leaving groups, rendering the adjacent carbon atom susceptible to nucleophilic attack. In theory, this would allow for the displacement of one or both iodine atoms by a range of nucleophiles, thereby transferring the diiodomethylsulfonyl group.

A general representation of this potential reactivity is illustrated in the workflow below.



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Caption: Hypothetical reaction pathway for Diiodomethyl p-tolyl sulfone.

However, extensive searches of chemical literature and databases have not yielded specific experimental protocols, reaction conditions, substrate scope, or reaction yields for such transformations. This suggests that while theoretically plausible, the use of Diiodomethyl p-tolyl sulfone as a routine laboratory reagent for this purpose is either not established or not publicly reported.

## Biological Activity and Metabolism

In biological systems, the metabolism of Diiodomethyl p-tolyl sulfone involves the release of its iodine atoms.[1] Glutathione conjugation at the sulfonyl methyl group, involving the displacement of iodide, has been observed.[1] The toxicological effects of this compound are linked to the systemic release of excess iodide.[1]

## Conclusion

For researchers, scientists, and drug development professionals seeking to incorporate the diiodomethylsulfonyl group into molecules, Diiodomethyl p-tolyl sulfone does not appear to be a readily usable starting material based on the current body of scientific literature. There is a notable absence of established and validated protocols for its use in synthetic transformations beyond its application as a biocide. Investigators would need to undertake significant methods development to explore its viability for diiodomethylsulfonyl group transfer reactions. Therefore, alternative synthetic routes to diiodomethylsulfonyl-containing compounds should be considered.

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